

Technical Support Center: High-Sensitivity Detection of OXA-11 β -Lactamase

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Compound of Interest

Compound Name: OXA-11
CAS No.: 1257994-15-2
Cat. No.: B609795

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Status: Operational Operator: Senior Application Scientist (Dr. A. Vance) Ticket ID: OXA11-SENS-OPT-001 Subject: Troubleshooting false negatives and enhancing sensitivity in **OXA-11** (Class D ESBL) detection.

Introduction: The "Stealth" ESBL Challenge

Welcome to the Technical Support Center. You are likely here because your clinical isolates are showing high-level resistance to Ceftazidime (CAZ), yet they are testing negative on standard ESBL confirmatory tests (e.g., CLSI phenotypic confirmatory disk diffusion).

The Core Problem: Standard ESBL tests rely on the synergy between a cephalosporin and clavulanic acid. However, **OXA-11** is a Class D β -lactamase (specifically a variant of OXA-10). [1] Unlike Class A ESBLs (TEM, SHV, CTX-M), OXA-type enzymes are poorly inhibited by clavulanate. Consequently, standard protocols yield false negatives, allowing these multidrug-resistant strains to spread undetected.

To enhance sensitivity, we must shift from "inhibition-based" detection to hydrolysis-based and SNP-specific molecular detection.

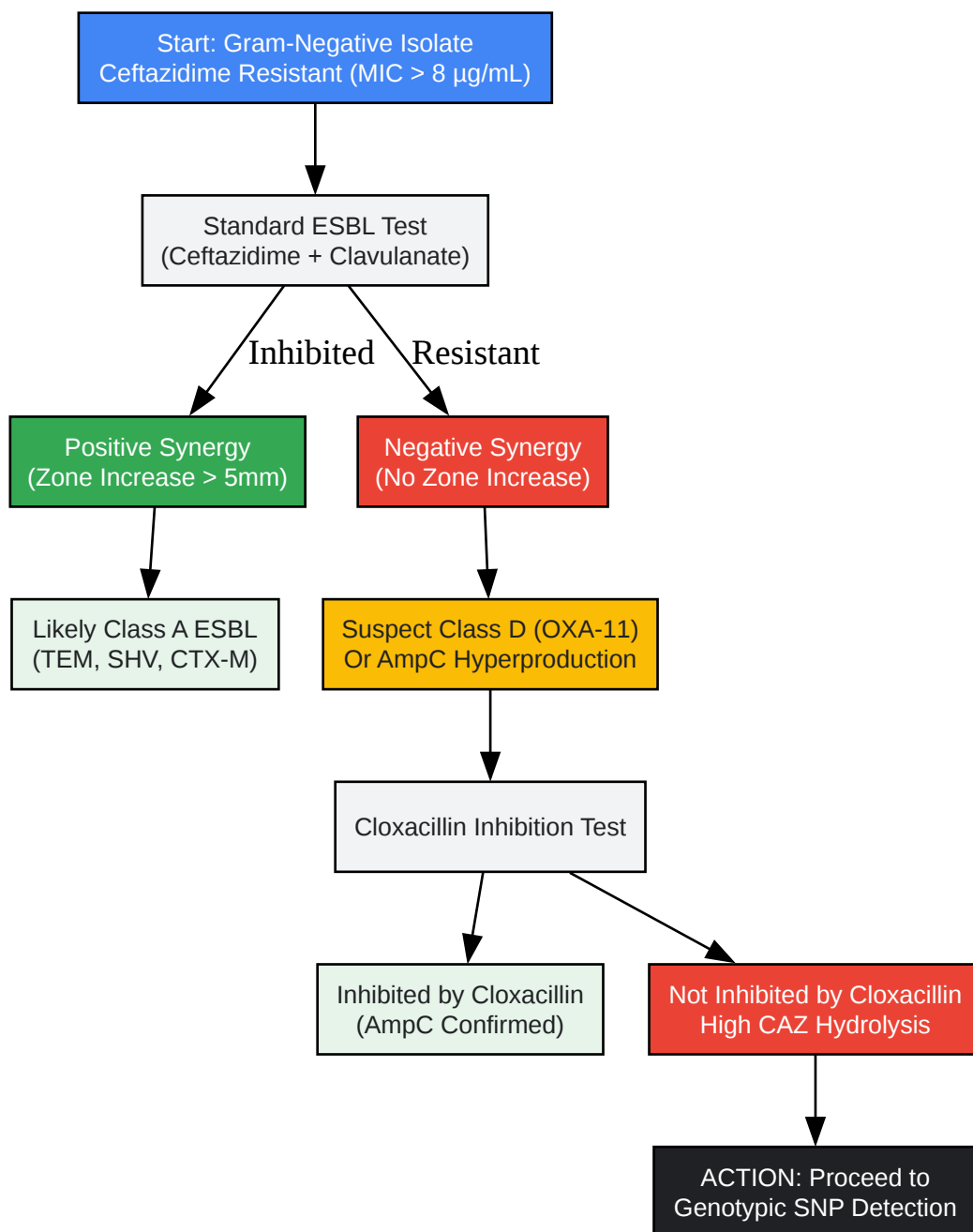
Module 1: Phenotypic Troubleshooting

Why did my standard ESBL test fail?

FAQ: The Clavulanate Paradox

Q: My isolate has a Ceftazidime MIC >32 µg/mL, but the CAZ/Clavulanate synergy test is negative. Is this an error? A: No, this is the hallmark phenotype of **OXA-11**. The enzyme hydrolyzes ceftazidime efficiently but is not inhibited by clavulanate.

Diagnostic Algorithm (DOT Visualization):



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Caption: Decision tree distinguishing **OXA-11** from Class A ESBLs and AmpC based on inhibitor profiles.

Protocol 1: The High-Salt Hydrolysis Assay

OXA enzymes often show altered activity in high ionic strength environments. While not definitive, this can aid in phenotypic screening.[2]

- Prepare Mueller-Hinton Agar supplemented with 200 mM NaCl.
- Inoculate with 0.5 McFarland standard suspension.
- Place Disks: Ceftazidime (30 µg) and Cefotaxime (30 µg).
- Incubate: 18-24h at 37°C.
- Interpretation: **OXA-11** typically retains high-level resistance to Ceftazidime even in high salt, whereas some other weakly active OXA variants may show zone expansion (inhibition of activity) due to the salt effect.

Module 2: Molecular Sensitivity (The Gold Standard)

How do I distinguish **OXA-11** from OXA-10?

The Technical Hurdle: **OXA-11** differs from its parent, OXA-10, by only two amino acids. The critical mutation conferring Ceftazidime resistance is Gly157Asp (GGC → GAC) [1]. Standard PCR primers targeting the blaOXA-10 family will amplify both susceptible (OXA-10) and resistant (**OXA-11**) genes, leading to low specificity.

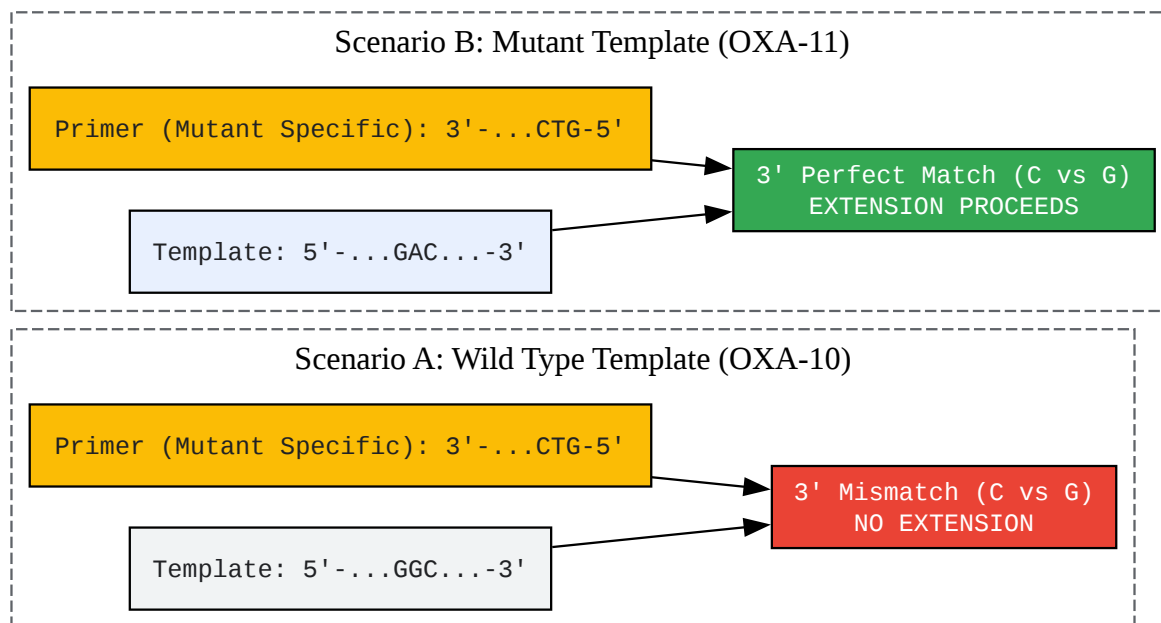
Solution: Allele-Specific PCR (AS-PCR)

To enhance specificity, you must design primers where the 3' end matches the mutant base exactly but mismatches the wild type.

Target Mutation:

- Wild Type (OXA-10): Glycine at 157 (Codon GGC)
- Mutant (**OXA-11**): Aspartate at 157 (Codon GAC)

AS-PCR Primer Strategy (DOT Visualization):



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Caption: Mechanism of Allele-Specific PCR. The primer's 3' end targets the 'A' in the GAC codon (Asp157).

Protocol 2: Optimized AS-PCR for Gly157Asp

- Forward Primer (Specific): Design to end exactly on the A of the 157 codon (GAC).
 - Sequence Tip: Introduce a deliberate "destabilizing" mismatch at the -2 position (penultimate base) to increase specificity.
- Reverse Primer (Conserved): Target a conserved region downstream (approx 400bp) in the blaOXA framework.
- Cycling Conditions:
 - Use a High-Fidelity Polymerase (Taq lacks the discrimination power).
 - Annealing Temp: Set exactly to the T_m of the matched primer (approx 62°C). Do not use a gradient; precision is key.

- Validation: Run alongside a known OXA-10 control. Amplification should only occur in the **OXA-11** sample.

Module 3: Emerging High-Sensitivity Methods

Is there a faster, isothermal alternative?

CRISPR-Cas12a Trans-Cleavage Assay

For labs equipped for next-gen diagnostics, CRISPR-Cas12a offers attomolar sensitivity and single-base specificity [2].

Mechanism: Cas12a binds to the specific dsDNA target (the Gly157Asp mutation). Upon binding, it activates "collateral cleavage," indiscriminately shredding ssDNA reporters (fluorophore-quencher probes) in the mix, generating a fluorescent signal.

Troubleshooting Low Signal in CRISPR Assays:

- Issue: High background fluorescence.
 - Fix: Ensure the gRNA spacer sequence covers the mutation site. The PAM site (TTTV) must be adjacent to the target. If the mutation is far from a PAM site, this method loses sensitivity.
- Issue: Low Signal-to-Noise Ratio.
 - Fix: Incorporate a pre-amplification step (RPA - Recombinase Polymerase Amplification) for 15 minutes prior to Cas12a addition. This boosts the target copy number for the enzyme to find.

Summary Data Table: Comparison of Detection Methods

Feature	Phenotypic (DDST)	PCR (Universal OXA)	AS-PCR (Specific)	CRISPR-Cas12a
Target	Enzyme Activity	blaOXA Gene Family	Gly157Asp Mutation	Gly157Asp Mutation
Sensitivity	Low (False Negatives)	High	Very High	Ultra-High
Specificity	Low (Confused w/ AmpC)	Low (Cannot diff. OXA-10)	High	High
Time	24-48 Hours	3-4 Hours	3-4 Hours	< 1 Hour
Cost	\$			\$
Key Reagent	CAZ + Clavulanate	Taq Polymerase	Hi-Fi Polymerase	Cas12a + gRNA

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